

Application Note: HPLC Analysis of 3-Methoxy-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 3-Methoxy-4-nitrobenzoic acid

Cat. No.: B1294280

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Abstract

This application note presents a detailed protocol for the quantitative analysis of **3-Methoxy-4-nitrobenzoic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is robust, reproducible, and suitable for the determination of **3-Methoxy-4-nitrobenzoic acid** in bulk drug substances and during various stages of pharmaceutical development. This document provides comprehensive guidance for researchers, scientists, and drug development professionals on implementing this analytical method.

Introduction

3-Methoxy-4-nitrobenzoic acid is a key intermediate in the synthesis of various pharmaceutical compounds and other fine chemicals. Accurate and precise quantification of this compound is essential for quality control, process monitoring, and stability studies. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique that offers high resolution and sensitivity for the separation and quantification of individual components in a mixture. This application note details a reliable isocratic reverse-phase HPLC method for the analysis of **3-Methoxy-4-nitrobenzoic acid**.

Physicochemical Properties of 3-Methoxy-4-nitrobenzoic Acid

A summary of the key physicochemical properties of **3-Methoxy-4-nitrobenzoic acid** is provided in the table below.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₅ [1]
Molecular Weight	197.14 g/mol [1]
Melting Point	233-235 °C
Appearance	White to cream or pale yellow crystalline powder[2]
Solubility	Insoluble in water.[3]

Experimental Protocols

Materials and Reagents

- **3-Methoxy-4-nitrobenzoic acid** reference standard (purity ≥98%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Phosphoric acid (analytical grade)
- Methanol (HPLC grade)
- 0.45 µm Syringe filters

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is suitable for this analysis. The recommended chromatographic conditions are summarized in the table below. A reverse-phase HPLC method is employed for the separation and quantification of **3-Methoxy-4-nitrobenzoic acid**. [4][5] This method utilizes a C18 stationary phase and a mobile phase consisting of an organic solvent and acidified water. [5]

Parameter	Recommended Conditions
HPLC Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (50:50, v/v)[5]
Flow Rate	1.0 mL/min[5]
Column Temperature	25 °C[5]
Detection Wavelength	230 nm[5]
Injection Volume	10 µL

Preparation of Solutions

Mobile Phase Preparation: Mix 500 mL of acetonitrile with 500 mL of 0.1% phosphoric acid in water. Degas the mobile phase using an ultrasonic bath for 15 minutes or by vacuum filtration.

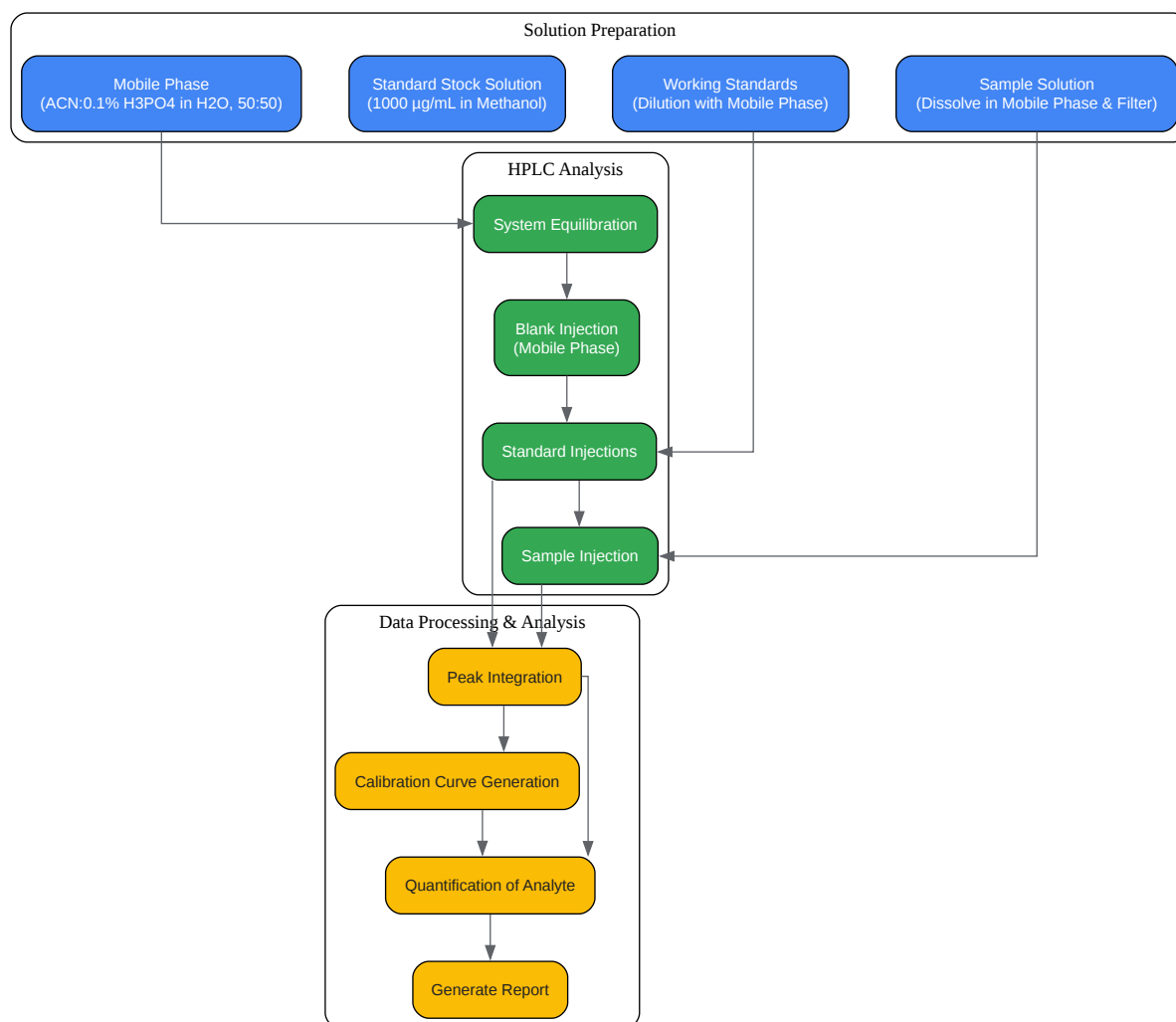
Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 100 mg of **3-Methoxy-4-nitrobenzoic acid** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to the mark with methanol.

Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock standard solution with the mobile phase to obtain concentrations in the desired linear range (e.g., 10, 25, 50, 100, 200 µg/mL).

Sample Solution Preparation: Accurately weigh the sample containing **3-Methoxy-4-nitrobenzoic acid** and dissolve it in the mobile phase to achieve a final concentration within the calibration range.[5] Filter the solution through a 0.45 µm syringe filter into an autosampler vial before injection.[5]

Experimental Workflow

The overall workflow for the HPLC analysis of **3-Methoxy-4-nitrobenzoic acid** is depicted in the following diagram.



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Caption: Experimental workflow for the HPLC analysis of **3-Methoxy-4-nitrobenzoic acid**.

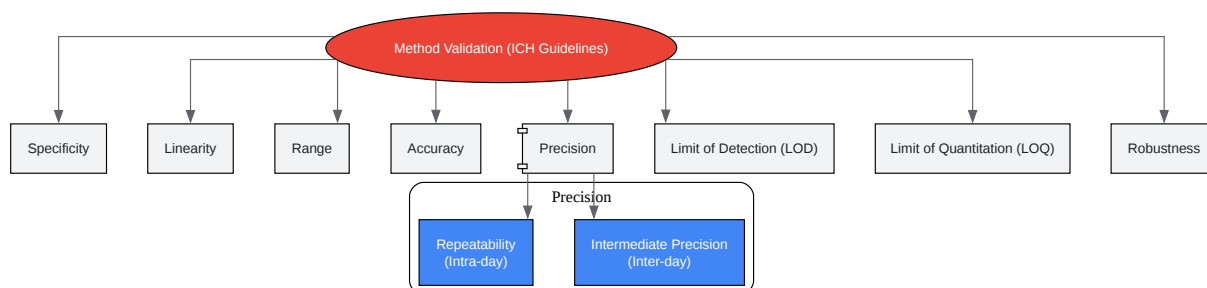
Data Presentation

The quantitative data obtained from the HPLC analysis should be summarized in a clear and structured table. An example of a data summary table is provided below.

Sample ID	Retention Time (min)	Peak Area	Concentration (µg/mL)
Standard 1	3.52	150234	10.0
Standard 2	3.51	375589	25.0
Standard 3	3.53	751123	50.0
Standard 4	3.52	1502245	100.0
Standard 5	3.51	3004567	200.0
Sample 1	3.52	1489753	99.2
Sample 2	3.53	1510234	100.5

Signaling Pathways and Logical Relationships

The logical relationship for method validation according to ICH guidelines is presented below. This ensures the suitability of the analytical method for its intended purpose.



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Caption: Logical workflow for HPLC method validation.

Conclusion

The HPLC method described in this application note provides a reliable and efficient means for the quantitative analysis of **3-Methoxy-4-nitrobenzoic acid**. The protocol is straightforward to implement in a laboratory setting for routine analysis and quality control purposes. Proper method validation should be performed to ensure the accuracy and precision of the results for specific applications. For mass spectrometry applications, it is recommended to substitute phosphoric acid with a volatile modifier like formic acid in the mobile phase.[4]

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